

In-Depth Technical Guide: Spectroscopic Data of Torosachryson 8-O-beta-gentiobioside

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Compound of Interest

Compound Name: *Torosachryson 8-O-beta-gentiobioside*

Cat. No.: *B15592190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Torosachryson 8-O-beta-gentiobioside**, a naturally occurring anthraquinone glycoside. The information presented herein is crucial for the identification, characterization, and further investigation of this compound for potential applications in drug discovery and development. All data is sourced from the primary literature detailing its isolation and structural elucidation from the seeds of *Cassia torosa*.

Chemical Structure and Properties

Torosachryson 8-O-beta-gentiobioside is a glycoside composed of the aglycone torosachryson linked to a gentiobiose (a disaccharide of two glucose units) moiety at the C-8 position.

Molecular Formula: $C_{26}H_{34}O_{14}$ [\[1\]](#)

Molecular Weight: 570.5 g/mol [\[1\]](#)

Appearance: Yellow powder

Spectroscopic Data

The structural elucidation of **Torosachryson 8-O-beta-gentiobioside** was achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry (MS)

Mass spectral analysis provides information about the molecular weight and fragmentation pattern of the molecule, aiding in the confirmation of its structure.

Ion	m/z (relative intensity, %)	Assignment
[M+H] ⁺	571	Protonated Molecule
[M-gentiobiosyl+H] ⁺	329	Aglycone (Torosachryson)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the detailed structure of organic molecules by providing information about the chemical environment of individual atoms. The following tables summarize the ¹H and ¹³C NMR spectral data for **Torosachryson 8-O-beta-gentiobioside**.

Table 1: ¹H NMR Spectroscopic Data (DMSO-d₆, 400 MHz)

Position	δ (ppm)	Multiplicity	J (Hz)
Aglycone			
1-OH	13.52	s	
4	7.01	s	
5	7.35	d	2.5
7	6.88	d	2.5
10	2.95	s	
3-Me	2.15	s	
6-OMe	3.88	s	
Gentiobiosyl Moiety			
H-1'	5.10	d	7.5
H-1''	4.28	d	7.8
H-2' - H-6'	3.20-4.50	m	
H-2'' - H-6''	3.10-3.70	m	

Table 2: ^{13}C NMR Spectroscopic Data (DMSO- d_6 , 100 MHz)

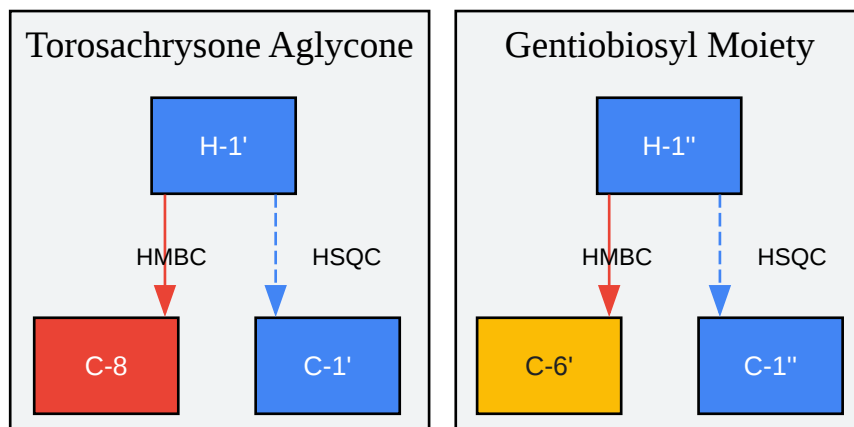
Position	δ (ppm)	Position	δ (ppm)
Aglycone	Gentiobiosyl Moiety		
1	162.1	C-1'	101.2
2	108.8	C-2'	73.5
3	148.5	C-3'	76.8
4	98.9	C-4'	70.1
4a	132.5	C-5'	75.9
5	107.5	C-6'	68.9
6	164.9	C-1''	103.5
7	101.8	C-2''	73.8
8	161.0	C-3''	76.9
8a	108.1	C-4''	70.3
9	190.2	C-5''	77.0
9a	110.1	C-6''	61.2
10	48.2		
3-Me	20.5		
6-OMe	56.0		

Experimental Protocols

The following section details the methodologies for the isolation and spectroscopic analysis of **Torosachrysone 8-O-beta-gentiobioside**.

Isolation of Torosachrysone 8-O-beta-gentiobioside

A general procedure for the isolation of anthraquinone glycosides from plant material is as follows:



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References

- 1. researchgate.net [researchgate.net]
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